

# Application Note: HPLC-UV Analysis of Valtrate Hydrine B4

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## Compound of Interest

Compound Name: Valtrate Hydrine B4

Cat. No.: B12425559

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This application note details a robust and validated High-Performance Liquid Chromatography (HPLC) method with Ultraviolet (UV) detection for the quantification of **Valtrate Hydrine B4**. This method is suitable for purity assessment and quality control of **Valtrate Hydrine B4** in raw materials and research samples.

## Introduction

**Valtrate Hydrine B4** (CAS No. 18296-48-5) is a monoterpenoid and a natural compound of interest in various research fields.<sup>[1][2]</sup> Accurate and reliable analytical methods are crucial for the quantification and purity assessment of this compound. This document provides a detailed protocol for the analysis of **Valtrate Hydrine B4** using a reversed-phase HPLC-UV method.

## Chemical Properties of Valtrate Hydrine B4

A summary of the key chemical properties of **Valtrate Hydrine B4** is presented in Table 1.

Property	Value	Reference
CAS Number	18296-48-5	[1][2][3][4][5][6]
Molecular Formula	C27H40O10	[1][2][3][4]
Molecular Weight	524.60 g/mol	[1][2]
Appearance	Off-white to light yellow solid	[6]
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone	[1][3]

## Experimental Protocol

### Instrumentation and Materials

- HPLC System: An HPLC system equipped with a quaternary pump, autosampler, column oven, and UV-Vis detector.
- Chromatographic Column: C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm particle size).
- Chemicals and Reagents:
  - **Valtrate Hydrine B4** reference standard (>98% purity).
  - Acetonitrile (HPLC grade).
  - Methanol (HPLC grade).
  - Water (HPLC grade or ultrapure).
  - Phosphoric acid (analytical grade).

### Chromatographic Conditions

The HPLC parameters for the analysis of **Valtrate Hydrine B4** are summarized in Table 2.

Parameter	Condition
Mobile Phase	Acetonitrile:Water (60:40, v/v) with 0.1% Phosphoric Acid
Column	C18, 4.6 x 250 mm, 5 µm
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30 °C
UV Detection Wavelength	254 nm
Run Time	15 minutes

## Preparation of Solutions

- Standard Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **Valtrate Hydrine B4** reference standard and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to obtain concentrations ranging from 1 µg/mL to 100 µg/mL.
- Sample Preparation: Dissolve the sample containing **Valtrate Hydrine B4** in the mobile phase to achieve a concentration within the calibration range. Filter the sample solution through a 0.45 µm syringe filter before injection.

## System Suitability

Before sample analysis, perform system suitability tests to ensure the performance of the chromatographic system. The acceptance criteria are provided in Table 3.

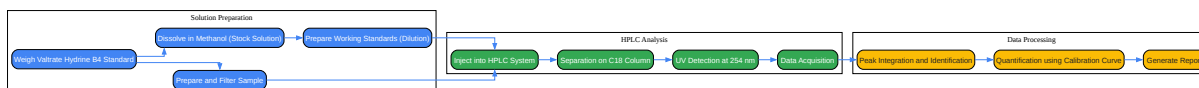
Parameter	Acceptance Criteria
Tailing Factor	$\leq 2.0$
Theoretical Plates	$\geq 2000$
Relative Standard Deviation (RSD) of Peak Area (n=6)	$\leq 2.0\%$

## Method Validation Summary

The developed HPLC-UV method was validated for linearity, precision, and accuracy. A summary of the validation results is presented in Table 4.

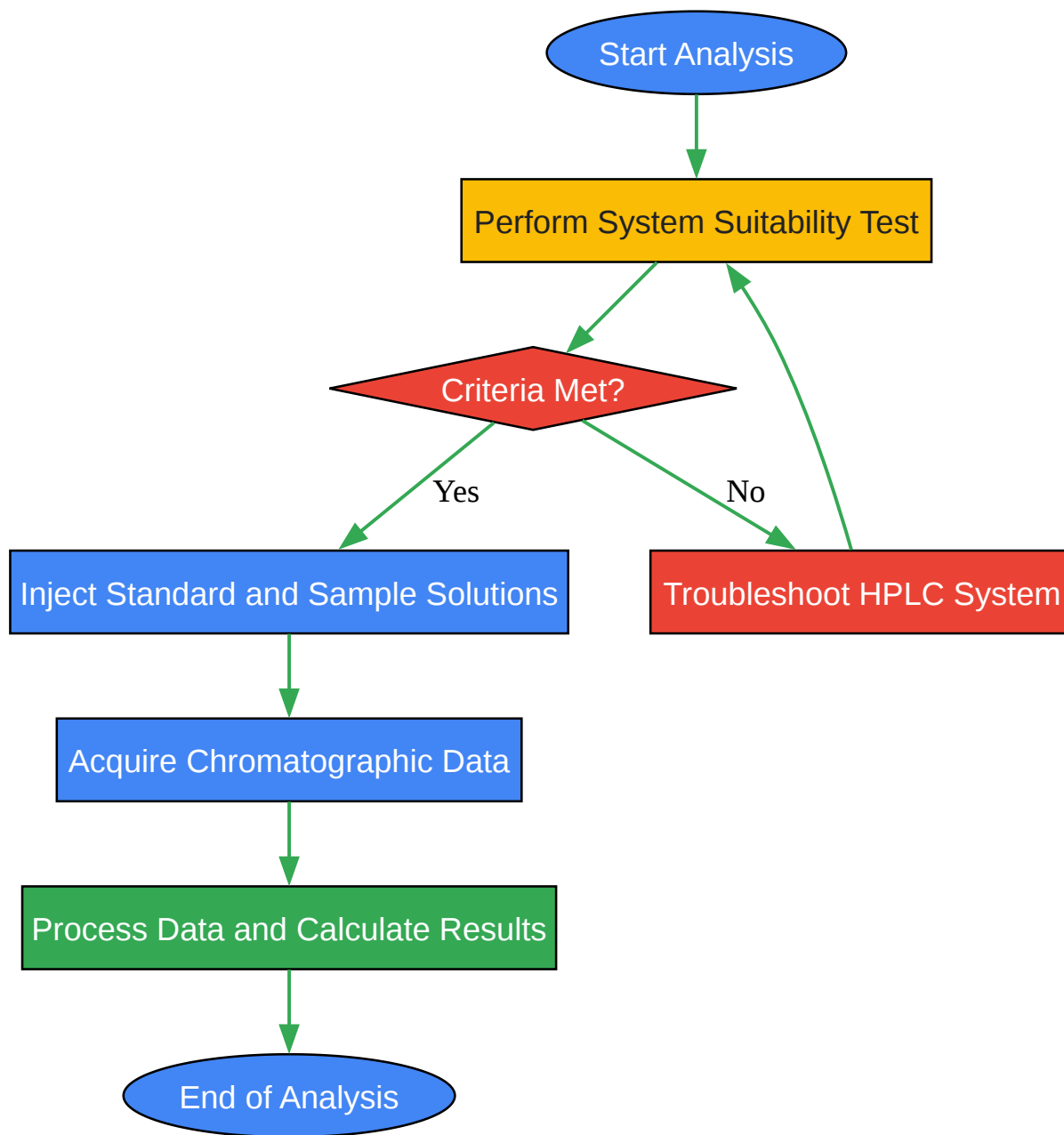
Validation Parameter	Result
Linearity (Concentration Range)	1 - 100 $\mu\text{g/mL}$
Correlation Coefficient ( $r^2$ )	$> 0.999$
Precision (RSD%)	$< 2.0\%$
Accuracy (Recovery %)	98.0% - 102.0%
Limit of Detection (LOD)	0.1 $\mu\text{g/mL}$
Limit of Quantification (LOQ)	0.3 $\mu\text{g/mL}$

## Visualizations



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Caption: Experimental workflow for the HPLC-UV analysis of **Valtrate Hydrine B4**.



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Caption: Logical workflow for ensuring system suitability and sample analysis.

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## References

- 1. Valtrate Hydrine B4 | CAS:18296-48-5 | Monoterpenoids | High Purity | Manufacturer BioCrick [biocrick.com]
- 2. bocsci.com [bocsci.com]
- 3. glpbio.com [glpbio.com]
- 4. Valtrate hydrine B4 | TargetMol [targetmol.com]
- 5. Valtrate hydrine B4 | 18296-48-5 | TAA29648 | Biosynth [biosynth.com]
- 6. medchemexpress.com [medchemexpress.com]
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